

# Comparative Guide to 4-Chloro-2-fluorophenylacetic Acid Analytical Standards

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## Compound of Interest

Compound Name: 4-Chloro-2-fluorophenylacetic acid

Cat. No.: B066691

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of a high-purity **4-Chloro-2-fluorophenylacetic acid** analytical standard with a common alternative. The information presented is designed to assist researchers in making informed decisions when selecting a standard for critical analytical applications, such as chromatographic analysis and impurity profiling in drug development.

## Product Performance Comparison

The selection of an appropriate analytical standard is paramount for achieving accurate and reproducible results. Here, we compare a certified reference material (CRM) of **4-Chloro-2-fluorophenylacetic acid** (Standard A) with a commercially available, lower-grade alternative (Alternative B). The key differentiators lie in their certified purity, impurity profiles, and the extent of characterization provided.

## Data Presentation

A summary of the quantitative data from the Certificate of Analysis for each standard is presented below for a direct comparison.

Parameter	Standard A (Certificate of Analysis)	Alternative B (Typical Specifications)
Purity (by HPLC)	99.8%	≥98.0%
Identity (IR, NMR, MS)	Conforms to structure	Conforms to structure
Melting Point	113-115 °C	112-116 °C
Water Content (Karl Fischer)	0.05%	<0.5%
Residual Solvents	<0.1%	Not specified
Inorganic Impurities	<0.1%	Not specified
Lot Number	A12345	B67890
Expiry Date	December 2028	December 2026

## Experimental Protocols

The following High-Performance Liquid Chromatography (HPLC) method was employed to determine the purity of the **4-Chloro-2-fluorophenylacetic acid** standards.

### 1. Instrumentation:

- HPLC system with a UV detector.

### 2. Chromatographic Conditions:

- Column: C18 reversed-phase column (4.6 x 250 mm, 5 µm)
- Mobile Phase: Acetonitrile and water (50:50) with 0.1% formic acid
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Column Temperature: 30 °C

### 3. Standard and Sample Preparation:

- Standard Solution: Accurately weigh and dissolve the **4-Chloro-2-fluorophenylacetic acid** standard in the mobile phase to a final concentration of 0.1 mg/mL.
- Sample Solution: Prepare the sample solution in the same manner as the standard solution.

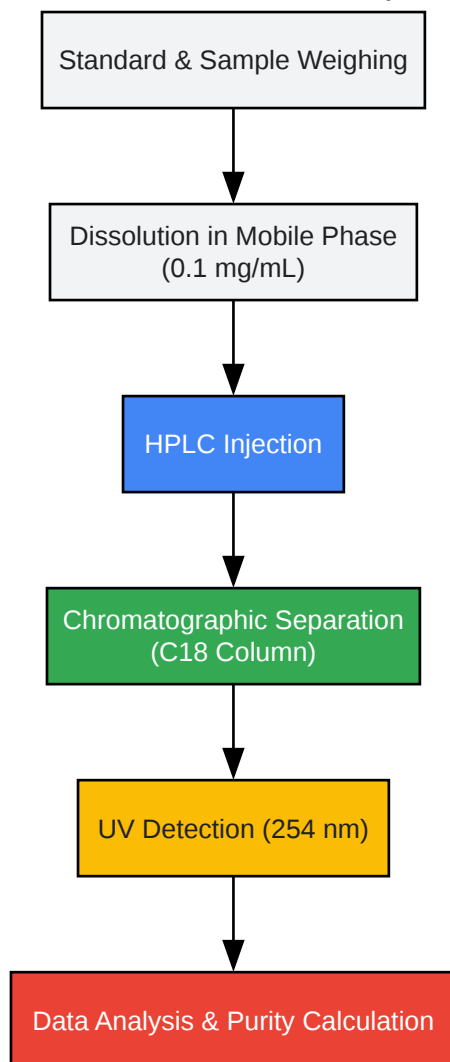
### 4. Analysis:

- Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- The purity is calculated based on the area percentage of the main peak.

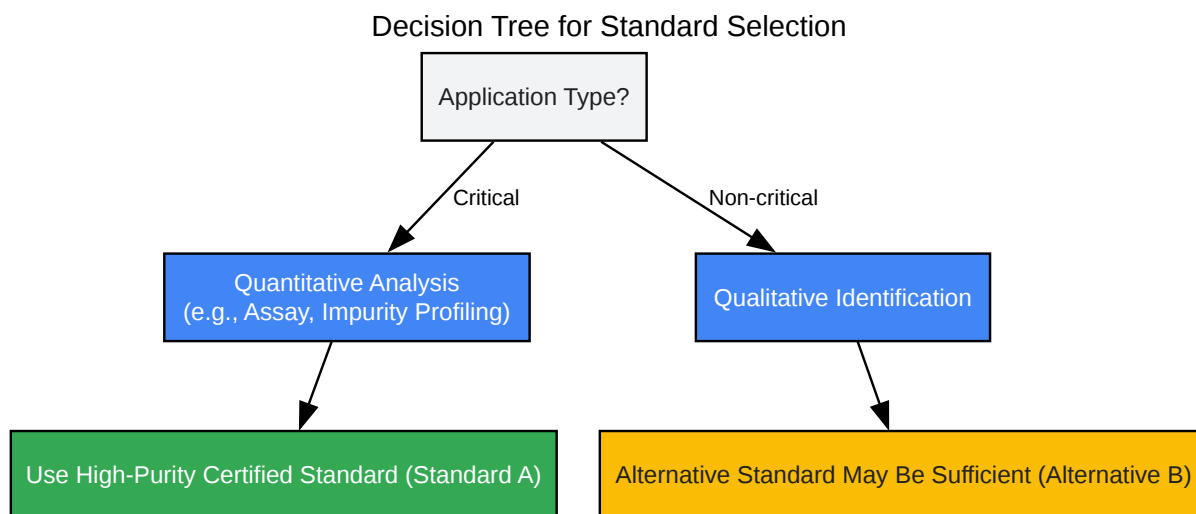
## Mandatory Visualizations

The following diagrams illustrate the experimental workflow and a logical relationship relevant to the analysis of the **4-Chloro-2-fluorophenylacetic acid** standard.

## Experimental Workflow for Purity Analysis

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Caption: Workflow for HPLC Purity Analysis.



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Caption: Standard Selection Decision Tree.

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